

# Personal protective equipment for handling 1,1,1,2-Tetrachloroethane

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## Compound of Interest

Compound Name: 1,1,1,2-Tetrachloroethane

Cat. No.: B7800634

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## Essential Safety and Handling Guide for 1,1,1,2-Tetrachloroethane

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1,1,1,2-Tetrachloroethane**. Adherence to these procedures is vital for ensuring laboratory safety.

### Chemical Identity and Hazards

- Synonyms: Acetylene tetrachloride
- CAS Number: 630-20-6
- Molecular Formula: C<sub>2</sub>H<sub>2</sub>Cl<sub>4</sub>[\[1\]](#)
- Description: A clear, colorless to pale yellow liquid with a sweet odor.[\[2\]](#)

**1,1,1,2-Tetrachloroethane** is a hazardous chemical that poses significant health risks. It is classified as toxic if inhaled and may cause damage to organs.[\[3\]](#) The International Agency for Research on Cancer (IARC) has classified it as a Group 2B carcinogen, meaning it is possibly carcinogenic to humans.[\[3\]](#)[\[4\]](#) The substance can be absorbed into the body through inhalation and ingestion.[\[5\]](#) It is irritating to the eyes and skin and may have effects on the central nervous system.[\[5\]](#)

Hazard Classification	Description
Acute Toxicity, Inhalation	Toxic if inhaled.[3]
Acute Toxicity, Dermal	Fatal in contact with skin.[1][6]
Carcinogenicity	Possibly carcinogenic to humans (IARC Group 2B).[3]
Specific Target Organ Toxicity	Causes damage to organs.[3]
Environmental Hazard	Toxic to aquatic life with long-lasting effects.[1] [7]

## Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory when handling **1,1,1,2-Tetrachloroethane**. The type of protective equipment must be selected based on the concentration and amount of the dangerous substance at the specific workplace.[1]

Protection Type	Specific Recommendations
Eye and Face Protection	Use chemical safety goggles and/or a face shield. Equipment should be tested and approved under government standards such as NIOSH (US) or EN 166 (EU). <sup>[1]</sup> Eyewash stations should be readily accessible. <sup>[6][8]</sup>
Skin Protection	Wear a complete suit protecting against chemicals. <sup>[1]</sup> Handle with gloves, which must be inspected before use. Use a proper glove removal technique to avoid skin contact. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. <sup>[1]</sup> Immediately remove any clothing soiled by the product. <sup>[3]</sup>
Respiratory Protection	A respirator is required when vapors or aerosols are generated. Use a filter respirator for organic gases and vapors adapted to the airborne concentration of the substance. <sup>[5]</sup> For firefighting, a self-contained breathing apparatus is necessary. <sup>[1]</sup>

## Operational and Disposal Plans

### Handling and Storage:

- Work under a chemical fume hood.
- Ensure good ventilation or exhaustion at the workplace.<sup>[3]</sup>
- Avoid inhalation of vapor or mist.<sup>[1]</sup>
- Keep containers tightly sealed and store in a cool, well-ventilated place.<sup>[3][7]</sup>
- Store locked up.<sup>[7]</sup>
- Ground/bond container and receiving equipment to protect against electrostatic charges.<sup>[3]</sup>

- Keep away from ignition sources and do not smoke in the handling area.[3]
- Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling. [7]

#### Accidental Release Protocol:

- Evacuate: Evacuate personnel from the danger area.[6]
- Ventilate: Ensure adequate ventilation.[3]
- Containment: Stop the leak if it is safe to do so.[7] Prevent the substance from entering drains, sewers, or surface water.[1][3]
- Absorption: Absorb the spill with inert material such as sand, diatomite, acid binders, or universal binders.[3]
- Collection: Collect the absorbed material into suitable, closed containers for disposal.[1]
- Decontamination: Clean the affected area thoroughly.
- PPE: Wear appropriate personal protective equipment during the entire cleanup process.[3]

#### First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[1][6]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected skin with plenty of soap and water. Seek immediate medical attention.[1][3]
Eye Contact	Rinse opened eyes for several minutes under running water. Remove contact lenses if present and easy to do. Continue rinsing and consult a doctor.[3][7]
Ingestion	Do NOT induce vomiting.[5] Rinse mouth with water. Give one or two glasses of water to drink and seek immediate medical attention.[1][5]

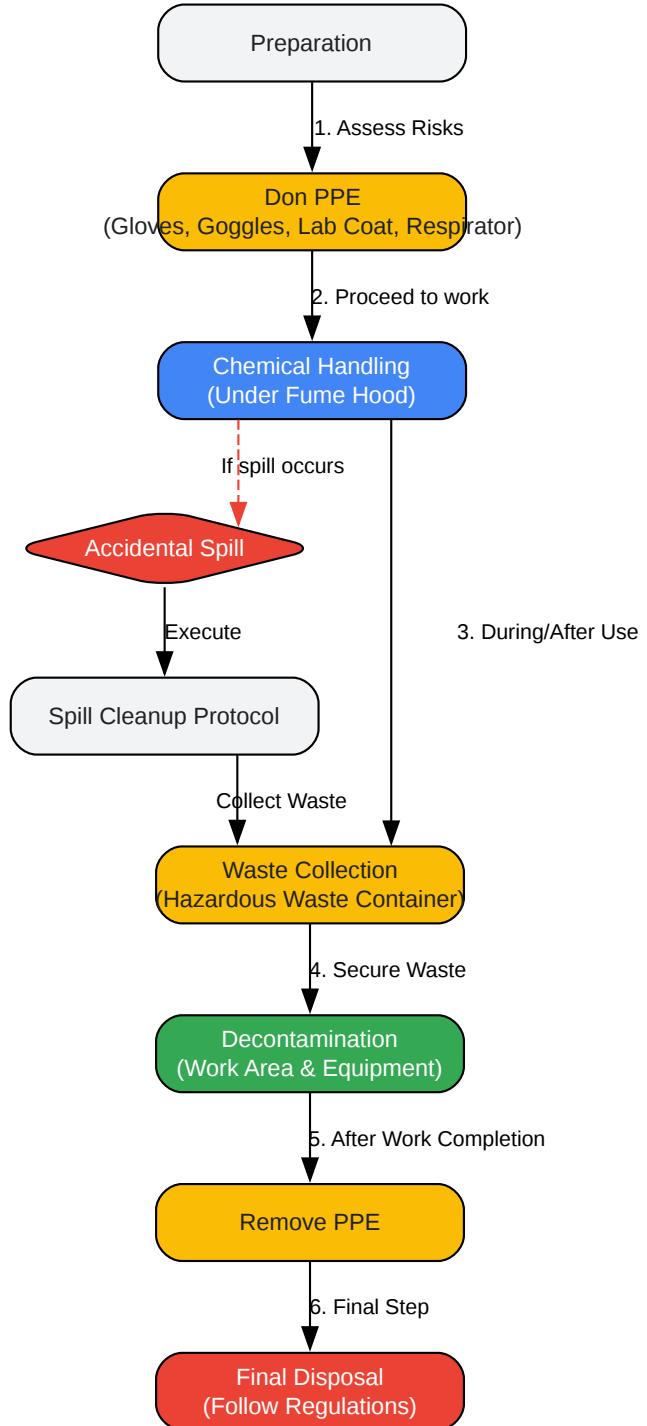
Disposal Plan: Waste material must be disposed of in accordance with national and local regulations.

- Chemical Waste: Do not dispose of with household garbage. Do not allow the product to reach the sewage system.[3] Dispose of contents/container to an approved waste disposal plant or hazardous waste collection point.[7]
- Contaminated Packaging: Handle uncleaned containers as you would the product itself. Disposal must be made according to official regulations.[3]

## Workflow for Handling 1,1,1,2-Tetrachloroethane

The following diagram outlines the necessary steps for safely handling **1,1,1,2-Tetrachloroethane** in a laboratory setting.

## Safe Handling Workflow for 1,1,1,2-Tetrachloroethane



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Caption: Workflow for safe handling of **1,1,1,2-Tetrachloroethane**.

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